

1-Nitropropane: A Comprehensive Technical Guide to Vapor Pressure and Boiling Point

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Compound of Interest

Compound Name: 1-Nitropropane

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This technical guide provides an in-depth analysis of the vapor pressure and boiling point of **1-Nitropropane**, a versatile solvent and chemical intermediate. The following sections detail its physicochemical properties, the experimental methodologies for their determination, and the fundamental relationship between vapor pressure and temperature.

Physicochemical Properties of 1-Nitropropane

1-Nitropropane (CAS No: 108-03-2) is a colorless, oily liquid with a distinctive, somewhat disagreeable odor.^{[1][2][3]} It is classified as a nitroalkane and is an isomer of 2-nitropropane.^[4] Its utility as a solvent in coatings, inks, and various separation processes, as well as its application in chemical synthesis and as a propellant, necessitates a thorough understanding of its physical properties.^{[5][6]}

Boiling Point

The normal boiling point of a liquid is the temperature at which its vapor pressure equals the standard atmospheric pressure (760 mmHg or 101.3 kPa). For **1-Nitropropane**, the normal boiling point is consistently reported in the range of 131 °C to 132 °C (268 °F to 270 °F; 404 K to 405 K).^{[1][4][5][7]} This relatively high boiling point, in comparison to propane, is attributed to the significant intermolecular dipole-dipole interactions arising from the polar nitro group, in addition to London dispersion forces.^[1]

Vapor Pressure

Vapor pressure is a critical measure of a liquid's volatility. The vapor pressure of **1-Nitropropane** increases with temperature, as more molecules gain sufficient kinetic energy to escape from the liquid phase into the gaseous phase. The relationship between temperature and vapor pressure is crucial for safe handling, storage, and process design.

Data Presentation

The following table summarizes the vapor pressure of **1-Nitropropane** at various temperatures, compiled from multiple reputable sources.

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)
20	293.15	7.5 - 8	1.0 - 1.07
25	298.15	21.0	2.80
50	323.15	66.2	8.83
55	328.15	100	13.33
75	348.15	177.1	23.61
90	363.15	400	53.33
100	373.15	415.1	55.34
131-132	404.15-405.15	760	101.3

Note: The boiling point represents the temperature at which the vapor pressure equals standard atmospheric pressure (760 mmHg).

The relationship between the logarithm of vapor pressure and the reciprocal of the absolute temperature can be described by the Clausius-Clapeyron equation. For **1-Nitropropane**, the Antoine equation, a semi-empirical correlation, can also be used to model this relationship with high accuracy over a specific temperature range. The coefficients for the Antoine equation ($\log_{10}(P) = A - (B / (T + C))$, where P is in bar and T is in Kelvin) for **1-Nitropropane** between 331.80 K and 404.53 K are: A = 4.23774, B = 1466.368, and C = -58.029.[8]

Experimental Protocols

The accurate determination of vapor pressure and boiling point relies on standardized experimental procedures. The following sections detail the methodologies commonly employed for these measurements.

Determination of Vapor Pressure: The Isoteniscope Method (ASTM D2879)

The isoteniscope method is a standard procedure for determining the vapor pressure-temperature relationship of liquids.^{[2][6]}

Principle: The sample is introduced into the isoteniscope, and dissolved gases are removed by gentle boiling under reduced pressure. The pressure of the system is then adjusted so that the liquid levels in the U-tube of the isoteniscope are equal. At this point, the external pressure, measured by a manometer, is equal to the vapor pressure of the liquid at the given temperature.

Apparatus:

- **Isoteniscope:** A glass apparatus consisting of a sample bulb connected to a small U-tube manometer.
- **Constant Temperature Bath:** A bath capable of maintaining a stable temperature with a precision of ± 0.1 °C.
- **Pressure Control and Measurement System:** A vacuum pump, a surge tank, and a manometer (mercury or digital) for precise pressure control and measurement.
- **Thermometer:** A calibrated thermometer for accurate temperature readings.

Procedure:

- **Sample Preparation:** The isoteniscope bulb is filled with the **1-Nitropropane** sample.
- **Degassing:** The isoteniscope is connected to the vacuum system, and the pressure is carefully reduced to induce gentle boiling of the sample at a low temperature. This process

removes dissolved air and other volatile impurities.

- Measurement: The isoteniscope is immersed in the constant temperature bath set to the desired temperature.
- The external pressure is adjusted by admitting small amounts of air or using the vacuum pump until the liquid levels in the U-tube of the isoteniscope are equal.
- The temperature of the bath and the corresponding pressure from the external manometer are recorded.
- This procedure is repeated at various temperatures to obtain a set of vapor pressure data points.

Determination of Boiling Point

Several methods can be employed to determine the boiling point of a liquid with high accuracy.

1. Ebulliometer Method: An ebulliometer is a specialized instrument designed for the precise measurement of boiling points.[\[5\]](#)

Principle: The liquid is heated to its boiling point in the ebulliometer. A Cottrell pump or a similar device ensures that the thermometer is bathed in a continuous stream of vapor and boiling liquid, preventing superheating and ensuring the measured temperature is the true equilibrium boiling point.

Apparatus:

- Ebulliometer: Comprising a boiling flask, a condenser, a thermometer well, and a Cottrell pump.
- Heat Source: An electric heating mantle.
- Calibrated Thermometer or Temperature Probe.

Procedure:

- The **1-Nitropropane** sample is placed in the boiling flask of the ebulliometer.

- A condenser is attached to prevent the loss of vapor.
- The sample is heated gently.
- The Cottrell pump continuously sprays the boiling liquid over the thermometer bulb.
- The temperature is recorded when it becomes stable, which indicates the boiling point at the ambient atmospheric pressure.
- The observed boiling point is then corrected to standard atmospheric pressure.

2. Thiele Tube Method (for small quantities): This is a convenient micro-method for determining the boiling point.

Principle: A small sample is heated in a tube along with an inverted capillary tube. As the liquid is heated, the air trapped in the capillary tube expands and escapes. When the liquid is allowed to cool, the point at which the liquid is drawn back into the capillary tube corresponds to the boiling point, as the vapor pressure inside the capillary equals the external pressure.

Apparatus:

- Thiele Tube: A glass tube designed to allow for efficient and uniform heating of a liquid by convection.
- Heating Oil: A high-boiling, stable liquid like mineral oil or silicone oil.
- Small Test Tube and Capillary Tube.
- Thermometer.

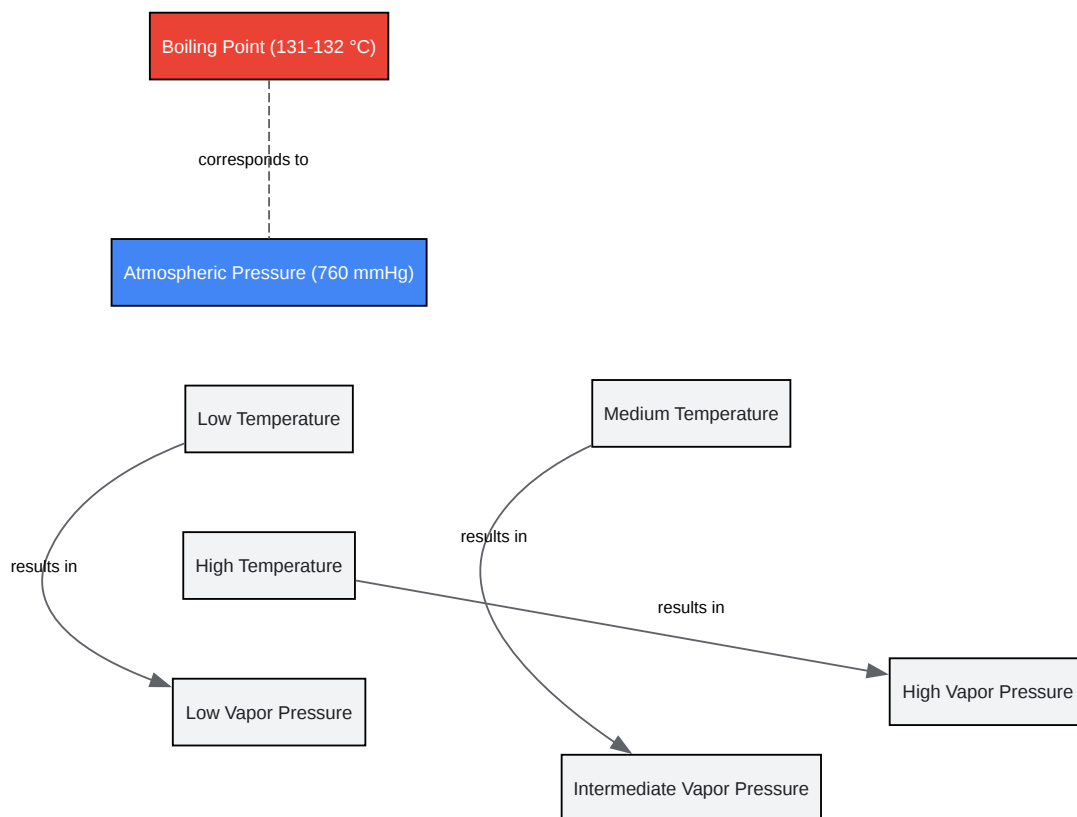
Procedure:

- A small amount of **1-Nitropropane** is placed in the small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the test tube.
- The test tube is attached to a thermometer and immersed in the Thiele tube containing heating oil.

- The side arm of the Thiele tube is gently heated.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Visualization of Physicochemical Relationships

The following diagram illustrates the fundamental relationship between increasing temperature, the corresponding rise in vapor pressure, and the eventual attainment of the boiling point for **1-Nitropropane**.



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Caption: Relationship between temperature and vapor pressure of **1-Nitropropane**.

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References

- 1. store.astm.org [store.astm.org]
- 2. store.astm.org [store.astm.org]
- 3. petrolube.com [petrolube.com]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. Ebulliometer - Wikipedia [en.wikipedia.org]
- 6. ASTM D2879 - [eralytics](https://eralytics.com) [eralytics.com]
- 7. merriam-webster.com [merriam-webster.com]
- 8. laboratuar.com [laboratuar.com]
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